

Brepocitinib inflammatory cytokine reduction in keratinocytes

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Compound Focus: Brepocitinib

CAS No.: 1883299-62-4

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Drug Profile and Mechanism of Action

The table below summarizes the core characteristics of **brepocitinib**.

Feature	Description
Drug Name	Brepocitinib
Classification	Selective TYK2/JAK1 inhibitor [1]
Mechanism of Action	Inhibits receptor-associated tyrosine kinases TYK2 and JAK1, blocking the intracellular JAK-STAT signaling pathway [1] [2].
Primary Molecular Targets	TYK2 and JAK1 kinase domains [1].
Administration	Once-daily oral tablet [1].
Current Development Stage	Phase 3 clinical trial for active dermatomyositis (NCT05437263; VALOR Study) [1].

Experimental Data on Cytokine Reduction

A key preclinical study investigated **brepocitinib**'s effects on interferon (IFN)-stimulated normal human epidermal keratinocytes (HEKa) [1]. The following table summarizes the quantitative results from this experiment.

Experimental Readout	Stimulation Condition	Brepocitinib Treatment	Result (vs. Stimulated Control)
STAT3 Phosphorylation	Various cytokines	130 nM & 1 µM	Concentration-dependent reduction; ratios between 0.20 and 0.35 [1].
STAT1 Phosphorylation	Type I IFN or IFN-γ	130 nM	Significant reduction [1].
IL-6 Gene Expression	Various cytokines	130 nM & 1 µM	Concentration-dependent reduction; levels between 0.31 and 0.69 of control [1].
Gene Expression of IL-12, CXCL10 (IP-10), CCL2 (MCP-1), ICAM-1	Various cytokines	130 nM & 1 µM	Significant, concentration-dependent reductions [1].
Keratinocyte Apoptosis	Type I IFN, IFN-γ, or both	130 nM & 1 µM	Significant reduction; 28% to 61% decrease in necrotic/late apoptotic cells [1].

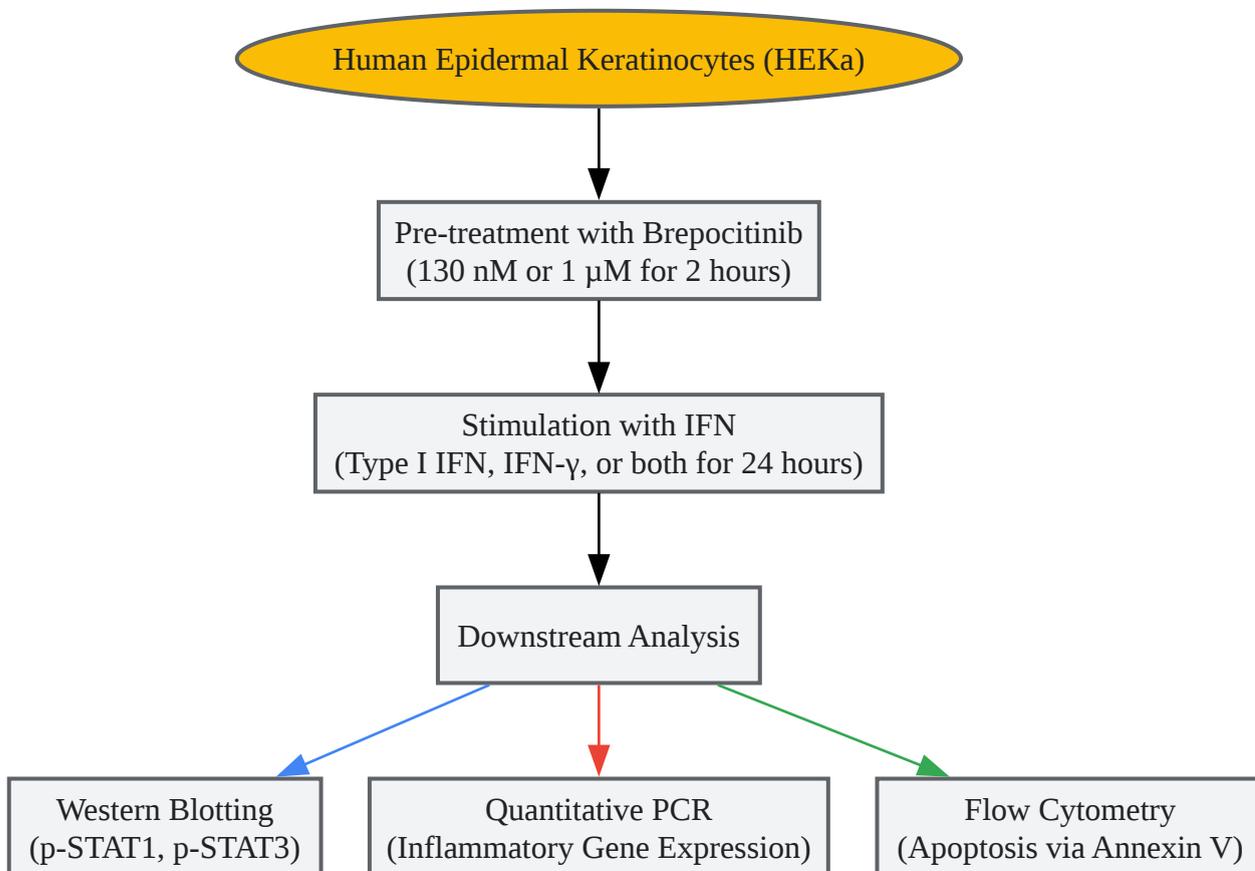
Detailed Experimental Protocol

The *in vitro* study on human epidermal keratinocytes (HEKa) was conducted as follows [1]:

- **Cell Culture:** Primary normal human epidermal keratinocytes (HEKa) were used.
- **Pre-treatment:** Cells were pretreated with **brepocitinib** at two concentrations:
 - **130 nM:** This concentration represents the approximate unbound average plasma concentration (C_{avg}) achieved in humans with a once-daily 30 mg oral dose.
 - **1 µM:** A higher concentration used to assess concentration-dependent effects.

- The pre-treatment duration was **2 hours**.
- **Stimulation:** After pre-treatment, cells were stimulated for **24 hours** with:
 - **1 ng/mL Type I Interferon (IFN)**
 - **10 ng/mL Interferon-gamma (IFN- γ)**
 - A combination of both.
- **Downstream Analysis:** After the stimulation period, the following analyses were performed:
 - **JAK-STAT Signaling:** Assessed via **western blotting** for phosphorylated STAT1 and STAT3 proteins.
 - **Gene Expression:** Evaluated using **quantitative PCR (qPCR)** for transcripts of DM-relevant genes (IL-6, IL-12, CXCL10, CCL2, ICAM-1).
 - **Apoptosis:** Quantified via **flow cytometry** using annexin V staining.

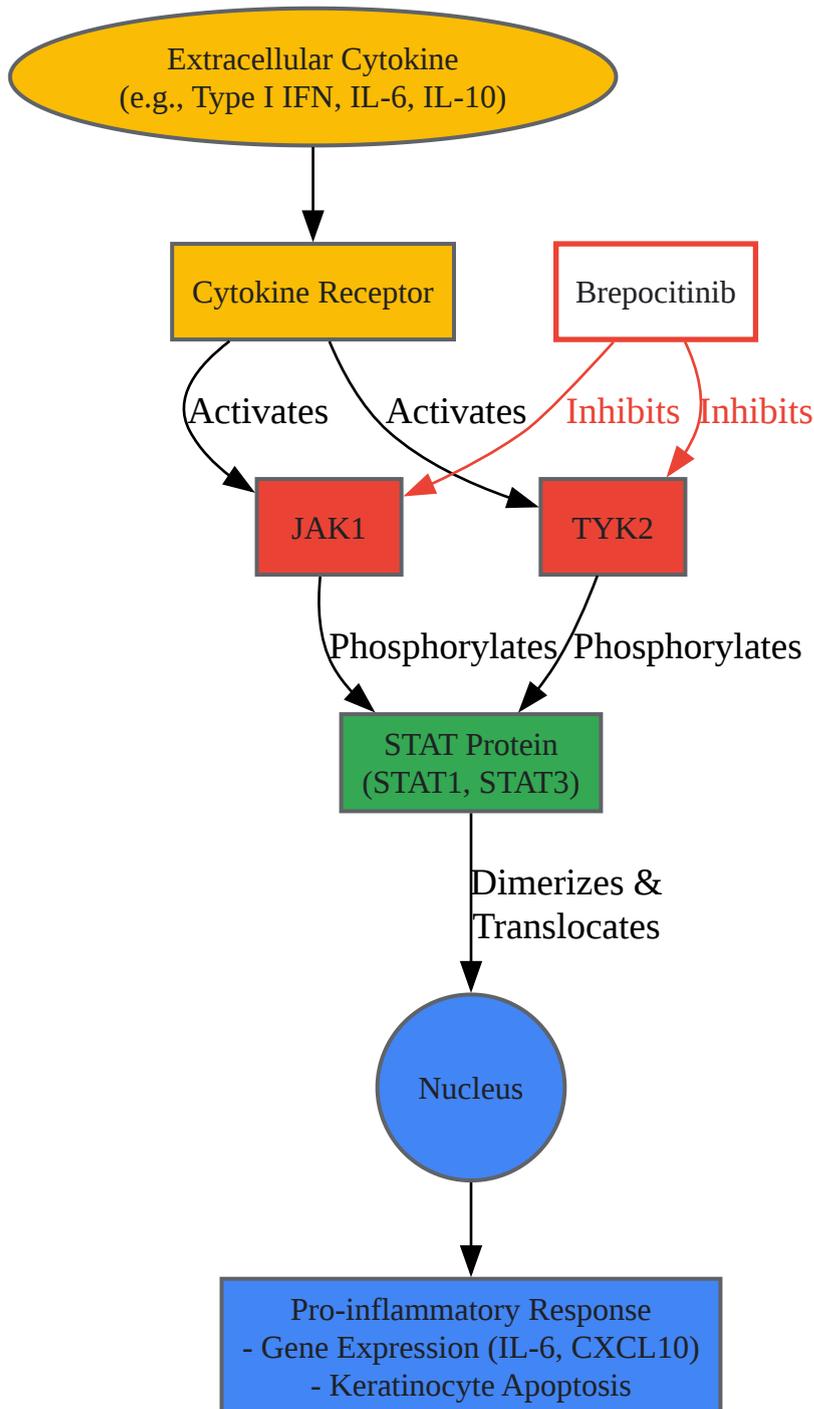
This workflow is summarized in the diagram below.



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Mechanism and Signaling Pathway

Brepocitinib acts by inhibiting the JAK-STAT pathway, crucial for inflammation [2]. The diagram below illustrates how **brepocitinib** interferes with this signaling cascade in keratinocytes.



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Clinical Context and Relevance

The preclinical data provides a strong mechanistic rationale for **brepocitinib**'s use in dermatomyositis, where skin involvement is a major concern [1]. The 130 nM concentration, which showed significant effects in the *in vitro* models, corresponds directly to the exposure achieved by the 30 mg dose being evaluated in the ongoing Phase 3 VALOR clinical trial [1]. By targeting key inflammatory pathways at the keratinocyte level, **brepocitinib** represents a promising targeted therapeutic strategy.

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References

1. Brepocitinib, a Selective TYK2/JAK1 Inhibitor Under ... [acrabstracts.org]
2. Tyk2 Targeting in Immune-Mediated Inflammatory Diseases [pmc.ncbi.nlm.nih.gov]

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